

Understanding the function of 20-Azacholesterol in lipidomics research

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Compound of Interest

Compound Name: 20-Azacholesterol

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The Role of 20-Azacholesterol in Lipidomics: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

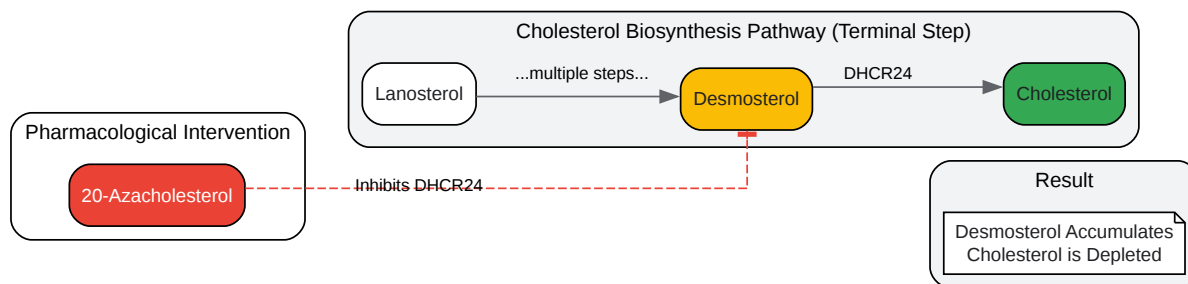
This guide provides an in-depth examination of **20-Azacholesterol**, a pivotal tool in lipidomics research. By elucidating its mechanism of action, downstream cellular effects, and associated experimental protocols, this document serves as a comprehensive resource for professionals investigating lipid metabolism, cellular signaling, and potential therapeutic interventions for metabolic diseases.

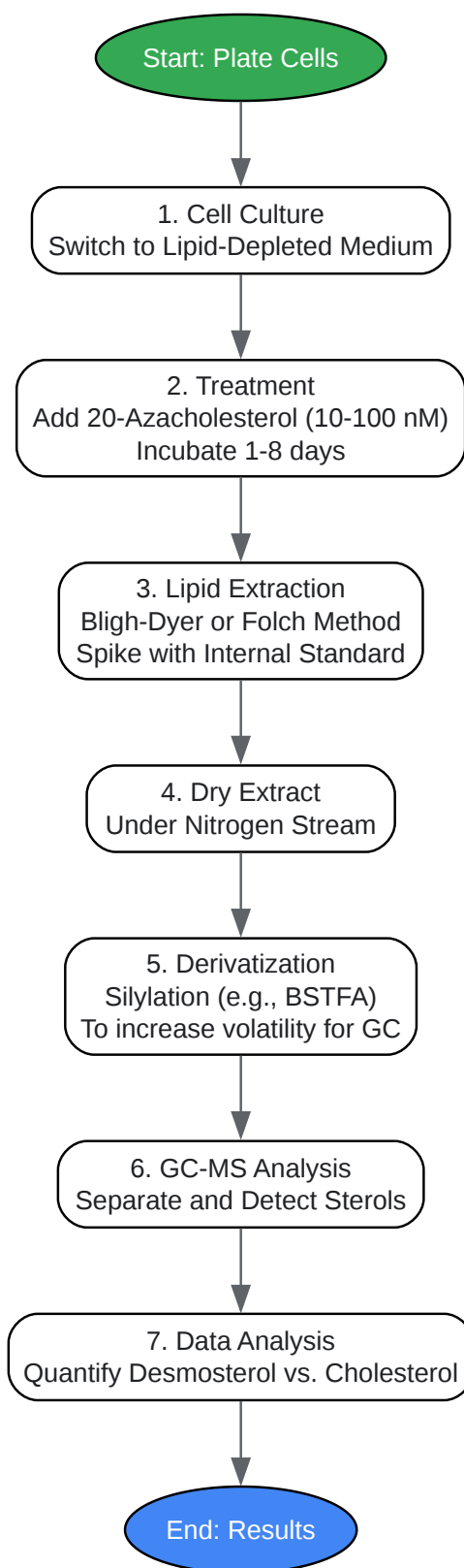
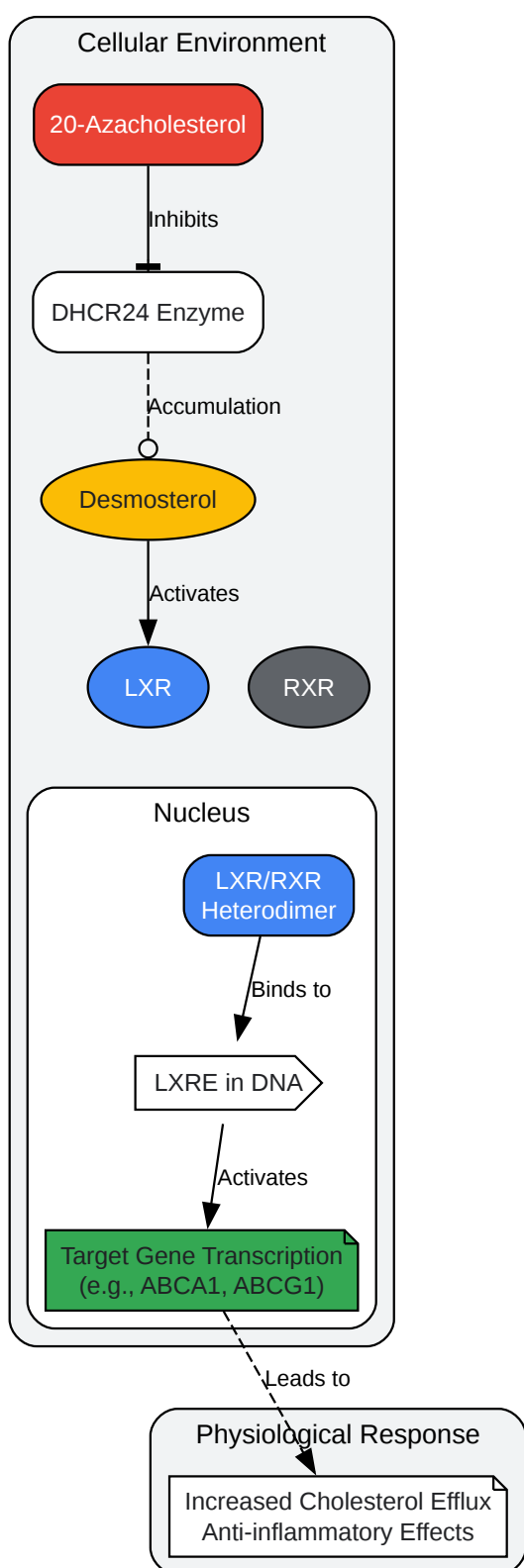
Core Mechanism of Action

20-Azacholesterol functions as a potent inhibitor of the enzyme 24-dehydrocholesterol reductase (DHCR24). This enzyme is critical as it catalyzes the final step in the Bloch pathway of cholesterol biosynthesis: the reduction of desmosterol to cholesterol.^[1] By blocking DHCR24, **20-Azacholesterol** effectively halts endogenous cholesterol production at its terminal stage.

The primary and most significant consequence of this inhibition is the substantial intracellular accumulation of the cholesterol precursor, desmosterol. This targeted disruption of the cholesterol synthesis pathway makes **20-Azacholesterol** an invaluable pharmacological tool

for studying the specific roles of these two distinct sterols—cholesterol and desmosterol—in cellular physiology and disease.





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References

- 1. Inhibition of DHCR24 activates LXR α to ameliorate hepatic steatosis and inflammation - PMC [pmc.ncbi.nlm.nih.gov]
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